

In-Depth Technical Guide: Toxicological Profile of 3-Methyl-4H-pyran-4-one

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Methyl-4H-pyran-4-one

Cat. No.: B15370168

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For the attention of: Researchers, Scientists, and Drug Development Professionals

Executive Summary

This document outlines the findings from a comprehensive literature review on the toxicological properties of **3-Methyl-4H-pyran-4-one**. Despite extensive searches, specific toxicological studies, including quantitative data (e.g., LD50, NOAEL), detailed experimental protocols, and defined mechanisms of toxicity for **3-Methyl-4H-pyran-4-one**, are not available in the public domain. The information that could be retrieved pertains to structurally related compounds, which may offer some preliminary insights but should be interpreted with caution. This guide summarizes the available safety information for these related molecules and highlights the significant data gap for **3-Methyl-4H-pyran-4-one**.

Introduction to 3-Methyl-4H-pyran-4-one

3-Methyl-4H-pyran-4-one is a heterocyclic organic compound with potential applications in various chemical syntheses. As with any chemical entity intended for research or potential development, a thorough understanding of its toxicological profile is paramount for ensuring safe handling and for predicting its potential biological effects. This guide serves to collate and present the current state of knowledge regarding the toxicology of this specific compound.

Findings from Toxicological Searches

A systematic search of scientific databases and regulatory agency websites for toxicological data on **3-Methyl-4H-pyran-4-one** (CAS No. 50671-50-6) was conducted. The search terms included "**3-Methyl-4H-pyran-4-one** toxicity," "**3-Methyl-4H-pyran-4-one** toxicology," "**3-Methyl-4H-pyran-4-one** safety," "**3-Methyl-4H-pyran-4-one** genotoxicity," and "**3-Methyl-4H-pyran-4-one** cytotoxicity."

The search results indicate a significant lack of specific toxicological studies for **3-Methyl-4H-pyran-4-one**. No peer-reviewed articles or regulatory assessments detailing its acute, sub-chronic, or chronic toxicity, nor its genotoxic or cytotoxic potential, were identified.

Information on Structurally Related Compounds

In the absence of direct data, information on structurally similar compounds was reviewed to provide a preliminary hazard assessment. It is crucial to note that minor structural differences can lead to significant changes in toxicological properties.

3-Hydroxy-2-methyl-4-pyrone (Maltol)

Maltol is a naturally occurring organic compound that is used primarily as a flavor enhancer.

- **Acute Toxicity:** Safety data sheets for 3-Hydroxy-2-methyl-4-pyrone indicate that while no acute toxicity information is available for the product itself, it is classified as harmful if swallowed.[\[1\]](#)[\[2\]](#)
- **Irritation:** It is also classified as causing skin and serious eye irritation.[\[1\]](#)
- **Specific Target Organ Toxicity:** It may cause respiratory irritation.[\[1\]](#)
- **Handling Precautions:** Standard laboratory safety measures such as wearing protective gloves, clothing, and eye protection are recommended.[\[1\]](#)[\[2\]](#)

2,3-dihydro-3,5-dihydroxy-6-methyl-4H-pyran-4-one (DDMP)

DDMP is a compound noted for its antioxidant properties.[\[3\]](#)[\[4\]](#)

- Mutagenicity: Some studies have indicated that DDMP exhibits mutagenicity in Ames tests. [\[5\]](#)
- Cytotoxicity: In contrast, it has been reported to lack cytotoxicity in most assays. [\[5\]](#)
- Mechanism of Action: The primary target of DDMP is believed to be DNA, acting as a DNA strand-breaking substance. [\[5\]](#)

3-methyl-2H-furo[2,3-c]pyran-2-one

This compound, isolated from plant-derived smoke, has been tested for its genotoxic potential.

- Genotoxicity: In both the Ames test with several strains of *Salmonella typhimurium* and the VITOTOX test, 3-methyl-2H-furo[2,3-c]pyran-2-one did not induce any mutagenic activity, with or without metabolic activation. [\[6\]](#)

Data Presentation

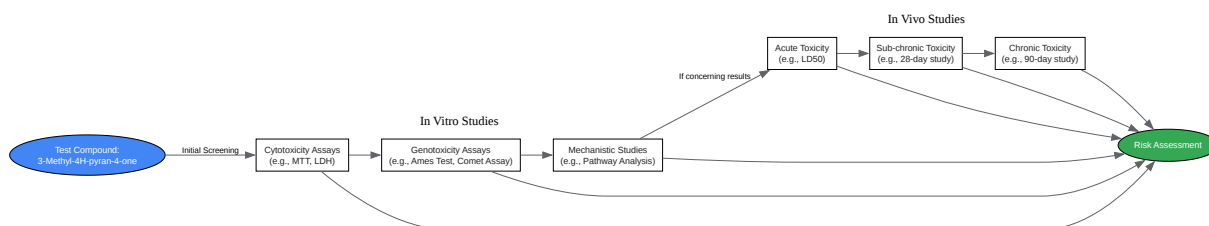
Due to the absence of quantitative toxicological data for **3-Methyl-4H-pyran-4-one**, a comparative data table cannot be provided.

Experimental Protocols

As no specific toxicological studies for **3-Methyl-4H-pyran-4-one** were found, detailed experimental protocols for key experiments cannot be cited or described.

Visualization of Pathways and Workflows

The lack of information on the toxicological mechanisms and signaling pathways affected by **3-Methyl-4H-pyran-4-one** prevents the creation of relevant diagrams. As a general illustration of a toxicological assessment workflow, the following diagram is provided.



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Caption: A generalized workflow for toxicological assessment of a chemical compound.

Conclusion and Recommendations

There is a critical lack of toxicological data for **3-Methyl-4H-pyran-4-one** in publicly available literature. The information on related compounds provides a mixed and indirect picture, with some pyran derivatives showing potential for mutagenicity while others appear non-genotoxic.

For any research or development activities involving **3-Methyl-4H-pyran-4-one**, it is strongly recommended that a comprehensive toxicological evaluation be conducted. This should include, at a minimum:

- In vitro cytotoxicity assays in relevant cell lines.
- In vitro genotoxicity screening using a standard battery of tests (e.g., Ames test, in vitro micronucleus assay).
- Acute oral toxicity testing in a rodent model to determine its LD50 and identify signs of systemic toxicity.

The generation of such data is essential for a proper risk assessment and to ensure the safety of researchers and the environment. Until such data is available, **3-Methyl-4H-pyran-4-one** should be handled with the precautions appropriate for a compound of unknown toxicity.

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References

- 1. fishersci.co.uk [fishersci.co.uk]
- 2. fishersci.com [fishersci.com]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. 4H-Pyran-4-one, 2,3-dihydro-3,5-dihydroxy-6-methyl- | 28564-83-2 | Benchchem [benchchem.com]
- 6. Genetic toxicity testing of 3-methyl-2H-furo[2,3-c]pyran-2-one, an important biologically active compound from plant-derived smoke - PubMed [pubmed.ncbi.nlm.nih.gov]
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